

Technical Support Center: 4-Methoxy-2,3,5-trimethylbenzaldehyde Synthesis

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Compound of Interest

Compound Name: 4-Methoxy-2,3,5-trimethylbenzaldehyde

CAS No.: 59453-56-4

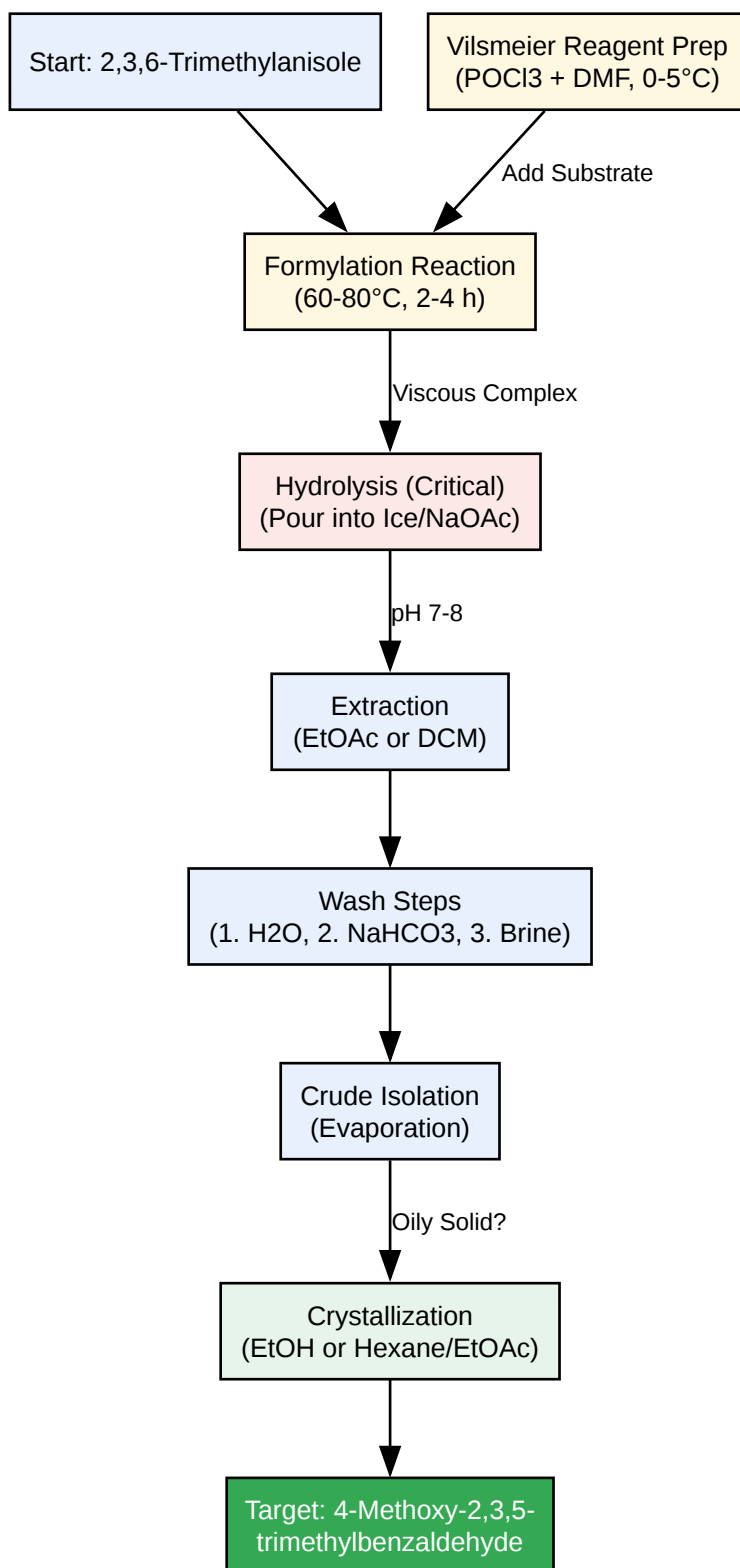
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Current Status: Operational Topic: Work-up & Purification Protocols Target Molecule: **4-Methoxy-2,3,5-trimethylbenzaldehyde** Primary Precursor: 2,3,6-Trimethylanisole

Synthesis Workflow Visualization

The following diagram outlines the critical path for the Vilsmeier-Haack formylation, highlighting the specific work-up checkpoints where yield loss or impurity formation is most likely to occur.



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Caption: Critical path for Vilsmeier-Haack synthesis. The hydrolysis step (Red) is the primary control point for purity.

Troubleshooting & FAQs

Phase 1: Reaction & Regioselectivity

Q: I am getting a mixture of isomers. Which precursor should I be using? A: To obtain **4-methoxy-2,3,5-trimethylbenzaldehyde**, you must start with 2,3,6-trimethylanisole.

- Mechanism: The formylation occurs para to the methoxy group.
- Logic:
 - Precursor: 1-Methoxy-2,3,6-trimethylbenzene.
 - Formylation at C4 (Para to OMe)

1-Methoxy-2,3,6-trimethyl-4-formylbenzene.
 - Renumbering (Aldehyde = C1): The methyls end up at positions 2, 3, and 5.
- Note: If you start with 2,3,5-trimethylanisole, you will likely obtain the 2,3,6-trimethyl benzaldehyde isomer (due to formylation at the less hindered C6 position or C4 yielding the symmetric isomer).

Q: The reaction mixture solidifies or becomes too viscous to stir. Is this normal? A: Yes. The Vilsmeier intermediate (iminium salt) often precipitates or forms a thick gum, especially in non-polar solvents or concentrated DMF solutions.

- Solution: Do not stop stirring. If the magnetic stirrer seizes, switch to an overhead mechanical stirrer. You can add a small amount of additional DMF to maintain fluidity, but avoid excessive dilution as it slows the reaction rate.

Phase 2: Work-up & Hydrolysis

Q: Upon quenching with water, I see a dark oil instead of a precipitate. How do I recover the solid? A: This "oiling out" is common if the hydrolysis is too hot or if residual DMF is present.

- Protocol Adjustment:
 - Pour the reaction mixture slowly into crushed ice containing Sodium Acetate (NaOAc) to buffer the pH to ~4-5 initially.
 - Stir vigorously for 30–60 minutes. The iminium salt must fully hydrolyze to the aldehyde.
 - If it remains an oil, extract with Ethyl Acetate (EtOAc), wash thoroughly with water (3x) to remove DMF, and then dry/evaporate. The residue should crystallize upon cooling or triturating with cold hexanes.

Q: My yield is lower than expected (<50%). Where did I lose the product? A: Loss usually occurs during the hydrolysis or extraction:

- Incomplete Hydrolysis: The Vilsmeier complex is stable. If you quench and extract too quickly, the intermediate remains in the aqueous phase. Ensure the quench stirs for at least 1 hour.
- Acid Sensitivity: While the methoxy group is generally stable, high temperatures during acidic quenching can lead to partial demethylation to the phenol (4-hydroxy-2,3,5-trimethylbenzaldehyde), which stays in the basic/aqueous wash. Keep the quench temperature <20°C.

Phase 3: Purification

Q: The crude product is colored (yellow/orange). How do I remove the color? A: The color typically comes from oligomeric by-products of DMF/POCl₃.

- Fix: Dissolve the crude solid in hot Ethanol (EtOH) or a Hexane/EtOAc mix. Add activated charcoal, reflux for 5 minutes, and filter through Celite while hot. The filtrate should yield white to off-white crystals upon cooling.

Detailed Experimental Protocol

Method: Vilsmeier-Haack Formylation Scale: Laboratory (10–50 g basis)

Step 1: Reagent Preparation

- Charge a dry flask with DMF (1.2 equiv relative to substrate).
- Cool to 0–5°C under Nitrogen/Argon.
- Add POCl₃ (1.2–1.5 equiv) dropwise. Caution: Exothermic.
- Stir for 15–30 minutes to form the Vilsmeier reagent (white precipitate or slurry).

Step 2: Reaction

- Dissolve 2,3,6-trimethylanisole (1.0 equiv) in a minimum amount of DMF.
- Add the substrate solution dropwise to the Vilsmeier reagent at 0–10°C.
- Allow to warm to room temperature, then heat to 70–80°C for 3–4 hours.
- Monitor by TLC (Hexane/EtOAc 9:1). The spot should shift significantly to a lower R_f (more polar aldehyde).

Step 3: Work-up

- Cool the mixture to room temperature.
- Pour the reaction mass slowly into a beaker containing crushed ice and Sodium Acetate (buffered to pH ~5).
- Stir vigorously for 1 hour. The product may precipitate as a solid.
 - If Solid: Filter, wash with water, and dry.^[1]
 - If Oil: Extract with Ethyl Acetate (EtOAc) (2 x vol).
- Wash Sequence (Organic Layer):
 - Water (3x) – Critical to remove DMF.
 - Sat. NaHCO₃ (1x) – To neutralize acid traces.
 - Brine (1x).

- Dry over anhydrous Na_2SO_4 and concentrate under reduced pressure.

Step 4: Purification

- Recrystallization: Dissolve crude in minimum hot Ethanol (or Methanol). Cool slowly to 0°C.
- Yield: Typical yields are 70–85%.
- Characterization:
 - Appearance: White to pale yellow crystalline solid.
 - Melting Point: 63–68°C.[2]

Key Data & Properties

Property	Value	Notes
CAS Number	54344-92-2	
Molecular Formula	$\text{C}_{11}\text{H}_{14}\text{O}_2$	MW: 178.23 g/mol
Melting Point	63.0 – 68.0 °C	Sharp mp indicates high purity
Solubility	Soluble in EtOAc, DCM, EtOH	Insoluble in water
TLC System	Hexane : EtOAc (9:[3][4]1)	Product Rf ~ 0.4–0.5
Precursor	2,3,6-Trimethylanisole	Required for 2,3,5-aldehyde isomer

References

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